

Physical properties of 4-Methoxy-3-nitroaniline

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Compound of Interest

Compound Name: 4-Methoxy-3-nitroaniline

Cat. No.: B184566

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An In-depth Technical Guide to the Physical Properties of **4-Methoxy-3-nitroaniline**

Introduction

4-Methoxy-3-nitroaniline, with the CAS number 577-72-0, is an organic chemical compound that serves as a significant intermediate in the synthesis of various dyes and pigments.^[1] It is also noted for its potential anti-tumor and anti-inflammatory effects.^{[2][3][4]} Structurally, it is a substituted aniline, a class of compounds widely used in the chemical industry. This guide provides a comprehensive overview of its physical properties, the experimental methods for their determination, and a visualization of its synthesis workflow, tailored for researchers, scientists, and professionals in drug development.

Physical and Chemical Properties

The fundamental physical and chemical characteristics of **4-Methoxy-3-nitroaniline** are summarized in the table below. These properties are crucial for its handling, application, and further research.

Property	Value	Source
Molecular Formula	C ₇ H ₈ N ₂ O ₃	[2][5]
Molecular Weight	168.15 g/mol	
Appearance	Orange-red or yellow crystalline solid; Dark red solid	[1][2]
Melting Point	114-118 °C or 46-47 °C	[5]
Boiling Point	356.9 °C at 760 mmHg (Predicted: 356.9±22.0 °C)	[5]
Density	1.318±0.06 g/cm ³ (Predicted)	[5]
Solubility	Slightly soluble in Acetonitrile and Chloroform	[5]
pKa	3.33±0.10 (Predicted)	[5]
Storage	Store at 2-8 °C under inert gas, protected from light	[5]

Experimental Protocols

The determination of the physical properties of organic compounds like **4-Methoxy-3-nitroaniline** involves standardized laboratory procedures.

Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid.[6]
[7]

Apparatus:

- Melting point apparatus (e.g., Vernier Melt Station or similar)[6]
- Capillary tubes (closed at one end)
- Spatula

- Mortar and pestle

Procedure:

- A small sample of dry **4-Methoxy-3-nitroaniline** is finely powdered using a mortar and pestle.
- The powdered sample is packed into a capillary tube to a height of 2-3 mm.
- The capillary tube is placed in the heating block of the melting point apparatus.^[7]
- The sample is heated at a steady and slow rate.
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the entire solid has turned into a clear liquid is recorded as the end of the melting range.^[7]

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid and the liquid changes into a vapor.^[6]

Apparatus:

- Simple distillation apparatus (round-bottom flask, condenser, thermometer, receiving flask)^[6]
- Heating mantle
- Boiling chips

Procedure:

- A sample of **4-Methoxy-3-nitroaniline** is placed in a round-bottom flask with a few boiling chips to ensure smooth boiling.
- The distillation apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm of the distillation head to accurately measure the temperature of the

vapor.[6]

- The sample is heated gently.
- As the liquid boils, the vapor rises and surrounds the thermometer bulb.
- The temperature at which the vapor temperature stabilizes while the liquid is distilling is recorded as the boiling point.[6]

Solubility Testing

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent.[8]

Apparatus:

- Test tubes
- Vortex mixer or stirring rods
- Spatula

Procedure:

- A small, measured amount of **4-Methoxy-3-nitroaniline** (e.g., 20-30 mg) is placed into a series of test tubes.[9]
- A measured volume of a specific solvent (e.g., 1 mL of acetonitrile, chloroform, water, etc.) is added to each test tube.[9]
- The mixture is agitated using a vortex mixer or by stirring to promote dissolution.
- The mixture is observed to determine if the solid dissolves completely, partially, or not at all.
- The process can be repeated with gentle heating to observe any change in solubility with temperature.

Synthesis Workflow

A common method for the synthesis of **4-Methoxy-3-nitroaniline** involves the methylation of 2-Nitro-4-aminophenol.[2][3][10] The following diagram illustrates the key steps in this process.



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Caption: Synthesis of **4-Methoxy-3-nitroaniline**.

Spectral Data

Spectral analysis is essential for the structural elucidation and confirmation of **4-Methoxy-3-nitroaniline**.

¹H NMR Spectroscopy

The structure of the synthesized product is typically confirmed by ¹H NMR.[2][3]

Experimental Data:

- Solvent: DMSO-d₆
- Chemical Shifts (δ):
 - 7.09-7.03 (m, 2H)
 - 6.87 (d, J=3Hz, 1H)
 - 5.21 (bs, 2H)
 - 3.77 (s, 3H)[2][3]

High-Resolution Mass Spectrometry (HRMS)

HRMS provides a highly accurate mass measurement, which helps in confirming the elemental composition.

Experimental Data:

- Technique: Electron Ionization (EI)
- m/z: 168.0497 (M+1)[2][3]

This data corresponds to the calculated elemental composition of $C_7H_8N_2O_3$. [2][3]

Conclusion

This technical guide has provided a detailed overview of the physical properties of **4-Methoxy-3-nitroaniline**, along with the experimental protocols for their determination. The tabulated data offers a quick reference for researchers, while the detailed methodologies provide a basis for experimental work. The visualization of the synthesis workflow and the inclusion of spectral data further contribute to a comprehensive understanding of this compound, which is valuable for its application in scientific research and industrial processes.

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